

epi-Doramectin chemical structure and properties

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Compound of Interest

Compound Name: *epi-Doramectin*

Cat. No.: B10786062

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Epi-Doramectin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Epi-Doramectin is a significant intermediate formed during the base-catalyzed degradation of Doramectin, a widely used macrocyclic lactone anthelmintic in veterinary medicine.[1] Doramectin itself is a fermentation product of genetically engineered strains of *Streptomyces avermitilis*. [2][3] The epimerization at the C2 position leads to the formation of **epi-Doramectin**, which can further rearrange to an isomeric alkene analogue.[1] Understanding the chemical structure and properties of **epi-Doramectin** is crucial for stability studies, formulation development, and ensuring the safety and efficacy of Doramectin-based products. This technical guide provides an in-depth overview of the chemical structure, properties, and analytical considerations for **epi-Doramectin**.

Chemical Structure and Properties

Epi-Doramectin shares the same molecular formula and weight as Doramectin but differs in the stereochemistry at the C2 position. This subtle structural change can influence its physicochemical properties and biological activity.

Table 1: Chemical Identifiers of **epi-Doramectin** and Doramectin

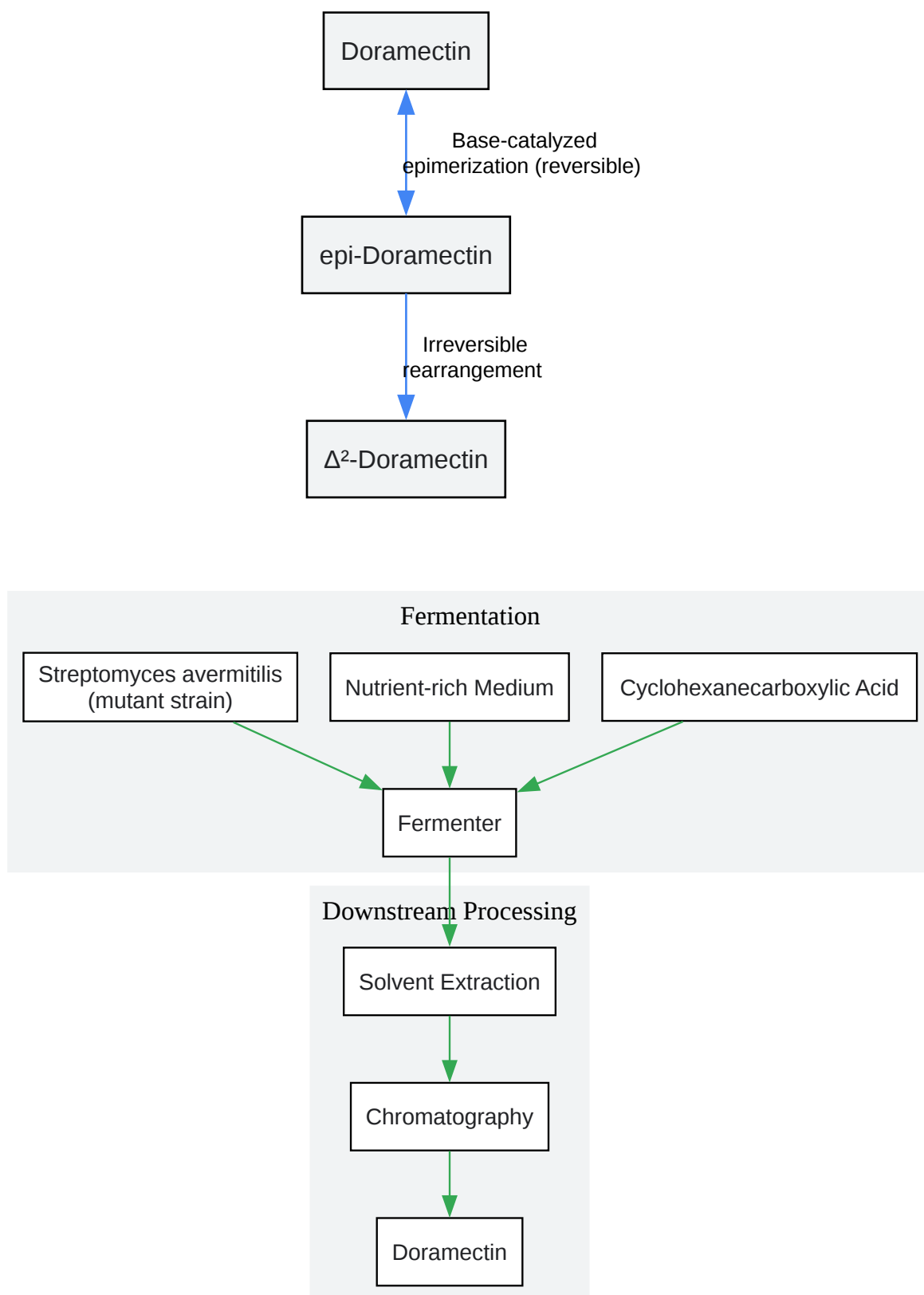
Identifier	epi-Doramectin	Doramectin
Molecular Formula	C ₅₀ H ₇₄ O ₁₄ [1][4]	C ₅₀ H ₇₄ O ₁₄ [2][5]
Molecular Weight	899.1 g/mol [1][4]	899.128 g/mol [2]
CAS Number	1987882-62-1 [4]	117704-25-3 [2][5]
SMILES	C/C(--INVALID-LINK---- INVALID-LINK--O--INVALID- LINK----INVALID-LINK---- INVALID-LINK--C2)--INVALID- LINK--O1">C@@H--INVALID- LINK--/C=C/C=C(CO3)/-- INVALID-LINK-- C(C)=C4">C@@(O) [C@@]4([H])C5=O)=C\C[C@] 6([H])C--INVALID-LINK-- ([H])C[C@]7(C=C--INVALID- LINK----INVALID-LINK-- O7)O6 [4]	C[C@H]1/C=C/C=C/2\CO[C@ H]3[C@@]2(--INVALID-LINK-- C(=O)O[C@H]4C--INVALID- LINK--C)O[C@H]6C--INVALID- LINK-- C)O)OC)OC)\C">C@@HO[C @]7(C4)C=C--INVALID-LINK-- C8CCCCC8">C@@HC)O [5]
InChI	InChI=1S/C50H74O14/c1-27- 13-12-16-34-26-57-47- 42(51)30(4)21- 37(50(34,47)54)48(53)60-36- 22-35(63-49(25-36)20-19- 29(3)45(64-49)33-14-10-9-11- 15-33)18-17-28(2)44(27)61- 41-24-39(56-8)46(32(6)59- 41)62-40-23-38(55- 7)43(52)31(5)58-40/h12-13,16- 17,19-21,27,29,31-33,35- 47,51-52,54H,9-11,14- 15,18,22-26H2,1-8H3/b13- 12+,28-17+,34- 16+/t27-,29-,31-,32-,35+,36-,3 7+,38-,39-,40-,41-,42+,43-,44-, 45-,46-,47+,49+,50+/m0/s1 [4]	InChI=1S/C50H74O14/c1-27- 13-12-16-34-26-57-47- 42(51)30(4)21- 37(50(34,47)54)48(53)60-36- 22-35(63-49(25-36)20-19- 29(3)45(64-49)33-14-10-9-11- 15-33)18-17-28(2)44(27)61- 41-24-39(56-8)46(32(6)59- 41)62-40-23-38(55- 7)43(52)31(5)58-40/h12-13,16- 17,19-21,27,29,31-33,35- 47,51-52,54H,9-11,14- 15,18,22-26H2,1-8H3/b13- 12+,28-17+,34- 16+/t27-,29-,31-,32-,35+,36-,3 7-,38-,39-,40-,41-,42+,43-,44-, 45-,46-,47+,49+,50+/m0/s1 [5]

Table 2: Physicochemical Properties of **epi-Doramectin** and Doramectin

Property	epi-Doramectin	Doramectin
Appearance	White solid[1]	Solid
Solubility	Soluble in ethanol, methanol, DMF, and DMSO.[1][4]	Soluble in ethyl oleate, glycerol triacetate, benzyl benzoate.[6]
Storage Conditions	-20°C[1][4]	Room temperature
UV max (λmax)	247 nm[4]	Not specified
Melting Point	Not specified	116-119 °C[5]
Purity	>95% by HPLC[1]	Not specified

Relationship between Doramectin and epi-Doramectin

The formation of **epi-Doramectin** from Doramectin is a reversible base-catalyzed isomerization.[4] This chemical transformation is a critical consideration in the manufacturing, formulation, and storage of Doramectin products.



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